

Ethyl 4-methoxyphenylacetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 4-methoxyphenylacetate

Cat. No.: B079338

[Get Quote](#)

An In-Depth Technical Guide to **Ethyl 4-methoxyphenylacetate**: Synthesis, Characterization, and Application

Introduction

Ethyl 4-methoxyphenylacetate is an aromatic ester that serves as a valuable intermediate and building block in organic synthesis. Its structure, featuring a methoxy-substituted phenyl ring and an ethyl ester group, makes it a precursor for various more complex molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive technical overview for researchers and drug development professionals, covering its fundamental properties, a detailed synthesis protocol with mechanistic insights, a self-validating analytical workflow, and critical safety information.

Part 1: Core Physicochemical and Structural Data

A precise understanding of a compound's physical and chemical properties is the foundation of its application in a laboratory setting. **Ethyl 4-methoxyphenylacetate** is a colorless to pale yellow liquid under standard conditions.^[1]

Structural and Molecular Identity

The identity of **Ethyl 4-methoxyphenylacetate** is defined by its molecular formula, weight, and internationally recognized chemical identifiers.

- Molecular Formula: C₁₁H₁₄O₃^{[2][3][4]}

- Molecular Weight: 194.23 g/mol [2][3][4]
- CAS Number: 14062-18-1[2][3][5]
- IUPAC Name: ethyl 2-(4-methoxyphenyl)acetate[1][3]
- Synonyms: Ethyl (4-methoxyphenyl)acetate, 4-Methoxyphenylacetic acid ethyl ester, p-Methoxyphenylacetic acid ethyl ester[2][3][6]

Physicochemical Properties

The following table summarizes the key physicochemical data essential for experimental design, including reaction setup, purification, and handling.

Property	Value	Source(s)
Density	1.097 g/mL	[4]
Boiling Point	108-111 °C at 3.0 mmHg	[4]
Flash Point	46 °C	[4]
Refractive Index	1.5065 to 1.5085 (at 20°C)	[1][4]
logP (o/w)	2.3 - 2.48	[2][3][7]

Part 2: Synthesis and Purification Protocol

The most common and straightforward synthesis of **Ethyl 4-methoxyphenylacetate** is the Fischer esterification of 4-methoxyphenylacetic acid with ethanol, catalyzed by a strong acid.

Causality in Experimental Design

The Fischer esterification is an equilibrium-driven process. To ensure a high yield, the equilibrium must be shifted towards the product side. This is achieved by using one of the reactants, typically the alcohol (ethanol), in large excess. The strong acid catalyst (e.g., sulfuric acid) is crucial for protonating the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and making it more susceptible to nucleophilic attack by the ethanol. The

subsequent work-up procedure is designed to remove the acid catalyst, unreacted carboxylic acid, and excess ethanol.

Detailed Experimental Protocol: Fischer Esterification

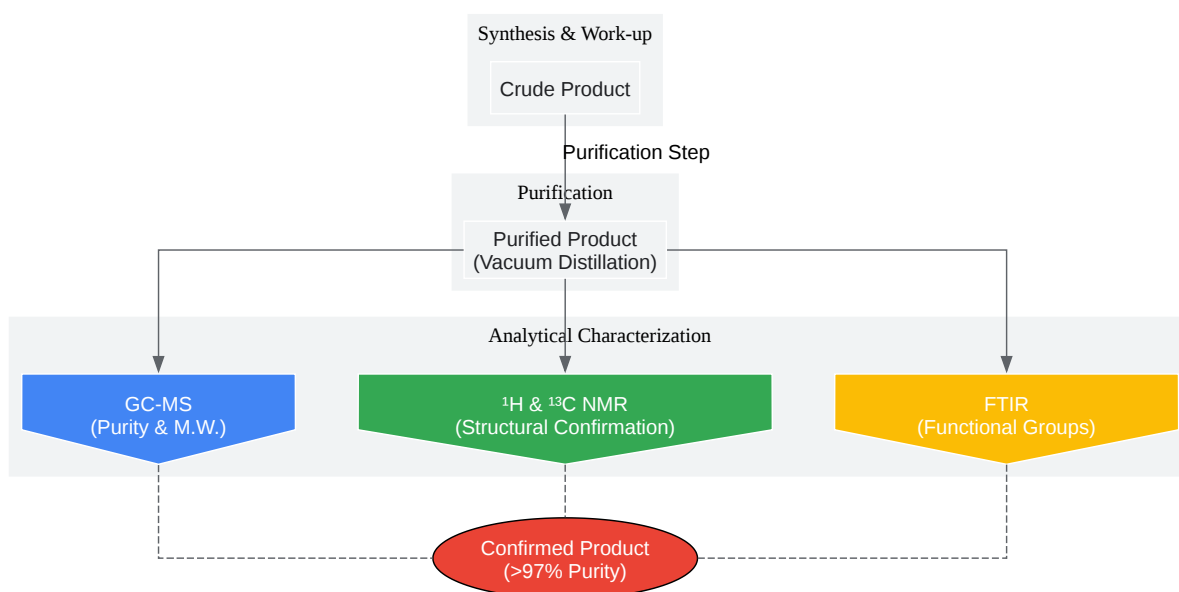
- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-methoxyphenylacetic acid (16.6 g, 0.1 mol).
- **Reagent Addition:** Add absolute ethanol (100 mL, ~1.7 mol). The large excess of ethanol serves both as a reactant and as the solvent, driving the reaction equilibrium forward.
- **Catalyst Addition:** While stirring, carefully add concentrated sulfuric acid (2 mL) dropwise. The addition is exothermic and should be done slowly.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Cooling and Quenching:** After the reaction is complete, allow the mixture to cool to room temperature. Slowly pour the mixture into 200 mL of ice-cold water.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 50 mL). The organic layers contain the desired ester.
- **Washing/Neutralization:** Combine the organic extracts and wash sequentially with 50 mL of water, 50 mL of a saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with 50 mL of brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- **Purification:** The crude ester can be purified by vacuum distillation to obtain a clear, colorless to pale yellow liquid.^[4]

Part 3: Analytical Characterization Workflow

A self-validating system of analysis is critical to confirm the identity and purity of the synthesized **Ethyl 4-methoxyphenylacetate**. A multi-technique approach ensures comprehensive characterization.

Logical Workflow for Product Validation

The following diagram illustrates a standard workflow for the analytical validation of the synthesized product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 189840500 [thermofisher.com]
- 2. Ethyl 4-methoxyphenylacetate | SIELC Technologies [sielc.com]
- 3. Ethyl 4-methoxyphenylacetate | C11H14O3 | CID 84174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 4-methoxyphenylacetate, 97% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. calpaclab.com [calpaclab.com]
- 6. 4-Methoxyphenylacetic acid ethyl ester [webbook.nist.gov]
- 7. ethyl 4-methoxyphenyl acetate, 14062-18-1 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Ethyl 4-methoxyphenylacetate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079338#ethyl-4-methoxyphenylacetate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com